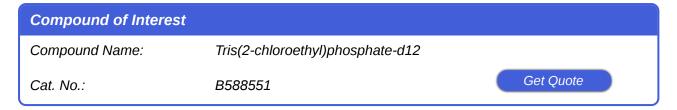


In-Depth Technical Guide: Physical Characteristics of Tris(2-chloroethyl)phosphated12

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical characteristics of **Tris(2-chloroethyl)phosphate-d12** (TCEP-d12). The information is compiled from various sources and presented in a structured format to facilitate its use in research and development settings.

Core Physical and Chemical Data

Tris(2-chloroethyl)phosphate-d12 is the deuterated form of the organophosphate flame retardant and plasticizer, TCEP. The incorporation of deuterium isotopes makes it a valuable internal standard for quantitative analysis by methods such as NMR, GC-MS, or LC-MS.

Quantitative Data Summary

The following table summarizes the key quantitative physical and chemical properties of **Tris(2-chloroethyl)phosphate-d12**.



Property	Value	Source(s)
Molecular Formula	C ₆ D ₁₂ Cl ₃ O ₄ P	[1]
Molecular Weight	297.56 g/mol	[1][2][3][4]
CAS Number	1276500-47-0	[2][3][4]
Physical Form	Liquid	[5]
Appearance	Colorless to light yellow viscous liquid	[6]
Boiling Point	192 °C at 10 mmHg	[5]
Density	1.42 g/cm³ (for non-deuterated TCEP)	[7]
Isotopic Purity	≥98 atom % D	[5]
Chemical Purity	>95% (by GC)	[2]
Storage Temperature	2-8°C	

Note: Some data, such as density, is for the non-deuterated analogue and should be considered as an approximation for the deuterated form.

Experimental Protocols

Detailed experimental protocols for the determination of the physical characteristics of **Tris(2-chloroethyl)phosphate-d12** are not publicly available in the provided search results. However, standardized methods, such as those from the Organisation for Economic Co-operation and Development (OECD) and ASTM International, are routinely used for the physical-chemical testing of substances.[1][2][4] The following are generalized protocols that would be suitable for determining the key physical properties of a liquid organophosphate like TCEP-d12.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a substance like TCEP-d12, a common and accurate method is distillation or the use of a Thiele tube for smaller sample volumes.



Principle: A small sample of the liquid is heated, and the temperature at which a continuous stream of bubbles emerges from an inverted capillary tube submerged in the liquid is observed. The boiling point is the temperature recorded when, upon cooling, the liquid is drawn back into the capillary tube.

Apparatus:

- Thiele tube or a small-scale distillation apparatus
- Thermometer
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner or heating mantle)
- Sample of Tris(2-chloroethyl)phosphate-d12

Procedure (Thiele Tube Method):

- A small amount of the TCEP-d12 sample is placed in a small test tube.
- A capillary tube, sealed at one end, is placed open-end-down into the liquid.
- The test tube is attached to a thermometer and placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- The Thiele tube is gently heated, and the temperature is monitored.
- As the temperature approaches the boiling point, a stream of bubbles will emerge from the capillary tube.
- The heating is stopped, and the apparatus is allowed to cool slowly.
- The temperature at which the liquid is drawn into the capillary tube is recorded as the boiling point.

Determination of Density



The density of a liquid is its mass per unit volume. For a liquid like TCEP-d12, this can be determined using a pycnometer or a hydrometer.

Principle: The mass of a precisely known volume of the liquid is measured at a specific temperature. The density is then calculated by dividing the mass by the volume.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary fine bore)
- Analytical balance
- Thermostatic bath
- Sample of Tris(2-chloroethyl)phosphate-d12

Procedure (Pycnometer Method):

- The empty pycnometer is cleaned, dried, and weighed.
- The pycnometer is filled with the TCEP-d12 sample, ensuring no air bubbles are present.
- The filled pycnometer is placed in a thermostatic bath to bring it to the desired temperature.
- The pycnometer is removed from the bath, carefully dried on the outside, and weighed.
- The mass of the liquid is determined by subtracting the mass of the empty pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. The solubility of TCEP-d12 can be qualitatively and quantitatively determined in various solvents. The non-deuterated form is known to be soluble in organic solvents like chloroform, ether, and acetone, with limited solubility in water.[7]



Principle: A known amount of the solute is added to a known amount of the solvent, and the mixture is agitated until equilibrium is reached. The concentration of the solute in the saturated solution is then determined.

Apparatus:

- · Vials or test tubes
- Agitator (e.g., magnetic stirrer or shaker)
- Analytical balance
- Various solvents (e.g., water, ethanol, acetone, hexane)
- Sample of Tris(2-chloroethyl)phosphate-d12

Procedure (Qualitative):

- A small, measured amount of TCEP-d12 is placed in a series of test tubes.
- A small, measured volume of a different solvent is added to each test tube.
- The tubes are agitated and observed to see if the solute dissolves completely.
- Observations are recorded as soluble, partially soluble, or insoluble.

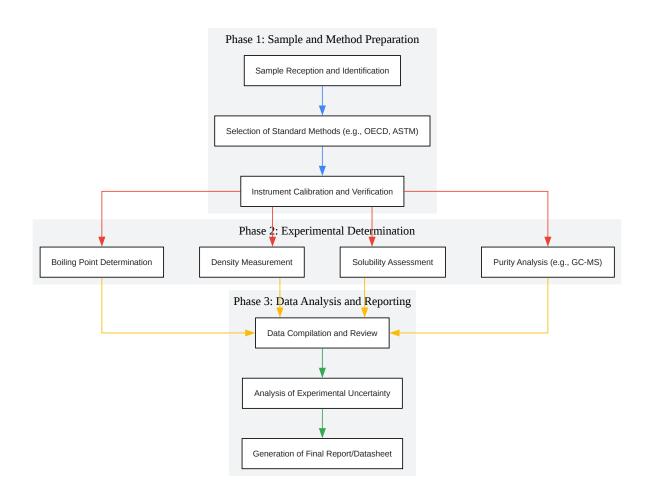
Procedure (Quantitative - Shake-Flask Method):

- An excess amount of TCEP-d12 is added to a known volume of the solvent in a flask.
- The flask is sealed and agitated in a constant temperature bath for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The mixture is allowed to stand to let any undissolved solute settle.
- A sample of the supernatant is carefully removed and analyzed (e.g., by GC-MS) to determine the concentration of the dissolved TCEP-d12.



Logical Workflow and Visualization

The following diagram illustrates a typical workflow for the physical characterization of a chemical substance like **Tris(2-chloroethyl)phosphate-d12**.



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Caption: Workflow for Physical Characterization of a Chemical Substance.

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